

O-Demethylpaulomycin A chemical structure and properties

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Compound of Interest

Compound Name: O-Demethylpaulomycin A

Cat. No.: B15561580

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O-Demethylpaulomycin A: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

O-Demethylpaulomycin A is a naturally occurring antibiotic belonging to the paulomycin family, a group of glycosidic antibiotics produced by actinomycetes. First isolated from the fermentation broth of *Streptomyces paulus*, this compound, along with its structural analogs, has garnered interest for its antibacterial activity, particularly against Gram-positive bacteria. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological aspects of **O-Demethylpaulomycin A**, intended to serve as a resource for researchers and professionals in the fields of natural product chemistry, microbiology, and drug development.

Chemical Structure and Properties

The chemical structure of **O-Demethylpaulomycin A** was elucidated through spectroscopic techniques, primarily ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry. It is a complex molecule characterized by a glycosidically linked disaccharide moiety attached to a central aglycone.

Table 1: Physicochemical Properties of **O-Demethylpaulomycin A**

Property	Value	Source
CAS Number	113603-74-0	KNAPSAck Metabolite Information
Molecular Formula	C ₃₃ H ₄₄ N ₂ O ₁₇ S	--INVALID-LINK--
Molecular Weight	772.77 g/mol	--INVALID-LINK--
Appearance	White to off-white solid	Inferred from related compounds
Solubility	Soluble in methanol, DMSO	Inferred from related compounds
Melting Point	Not reported	

Biological Activity

O-Demethylpaulomycin A exhibits notable antibacterial activity, primarily against Gram-positive bacteria. The paulomycin family of antibiotics, in general, is known to be active against a range of bacterial pathogens.

Table 2: Antibacterial Activity of **O-Demethylpaulomycin A** (Representative Data)

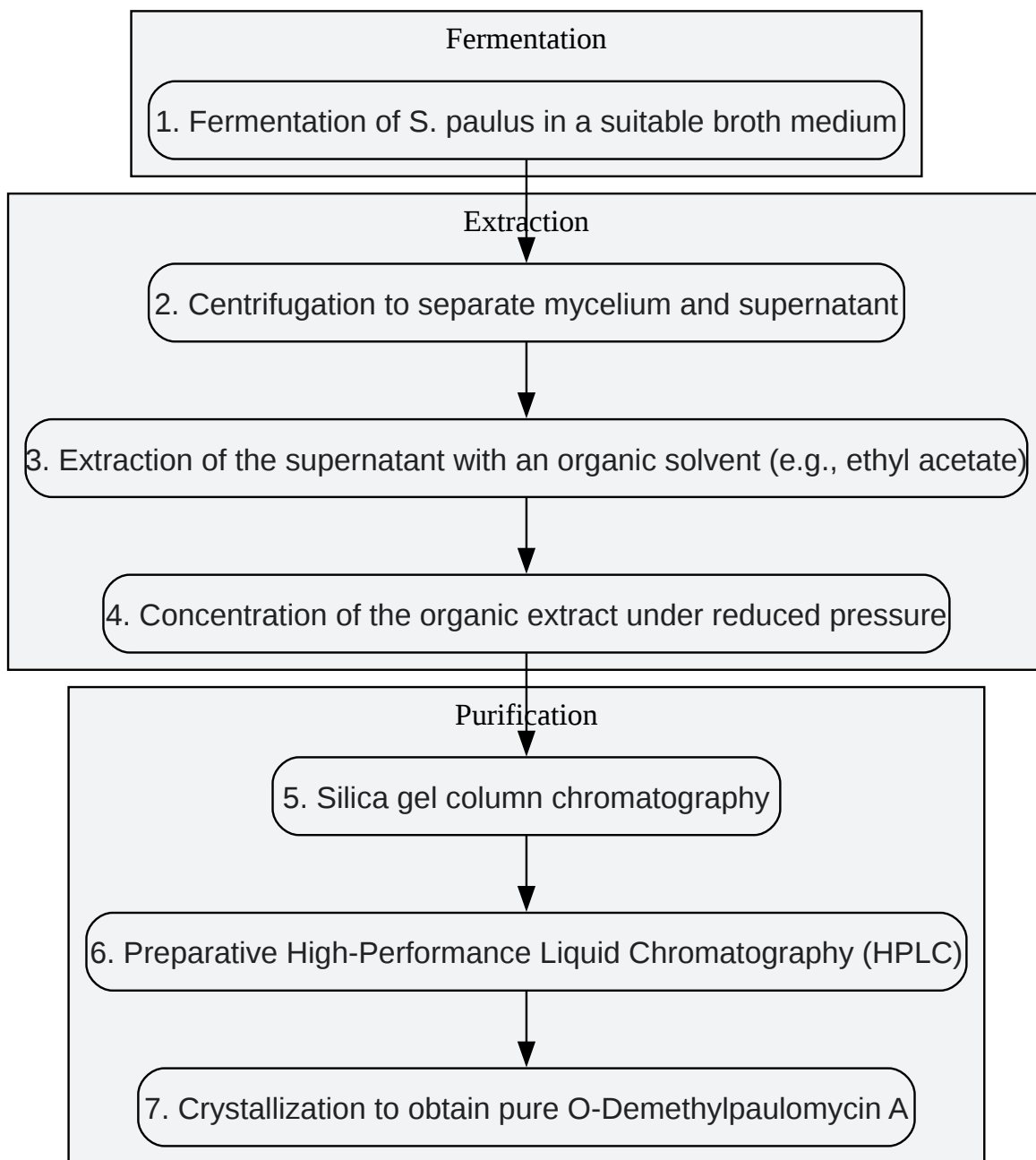
Bacterial Strain	MIC (µg/mL)
Staphylococcus aureus	Data not specifically available for O-Demethylpaulomycin A. Paulomycins generally show activity.
Streptococcus pneumoniae	Data not specifically available for O-Demethylpaulomycin A. Paulomycins generally show activity.
Enterococcus faecalis	Data not specifically available for O-Demethylpaulomycin A. Paulomycins generally show activity.

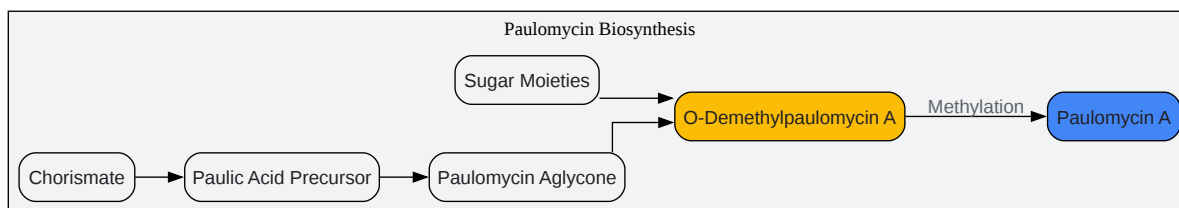
Note: Specific Minimum Inhibitory Concentration (MIC) values for **O-Demethylpaulomycin A** against a comprehensive panel of bacteria are not readily available in the public domain. The table reflects the general activity profile of the paulomycin class of antibiotics.

Experimental Protocols

Isolation of O-Demethylpaulomycin A from *Streptomyces paulus*

The following is a generalized protocol based on the reported isolation of paulomycins from *Streptomyces* species.





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